

Ethirimol Foliar Spray Application Guide for Research

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Compound of Interest

Compound Name: Ethirimol

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the research-use of **Ethirimol**, a systemic fungicide, particularly in the context of foliar spray applications. The information is intended for researchers, scientists, and professionals involved in drug development and plant pathology studies.

Introduction to Ethirimol

Ethirimol is a pyrimidine-based systemic fungicide recognized for its efficacy against powdery mildew diseases in various crops, notably cereals like barley.^[1] Its systemic nature allows it to be absorbed by the plant and translocated within its tissues, offering protection to new growth.^[1] Understanding its mechanism of action and proper application is crucial for its effective use in research settings.

Mechanism of Action

Ethirimol's primary mode of action is the inhibition of the enzyme adenosine deaminase.^{[2][3]}^[4] This enzyme plays a critical role in the purine salvage pathway of fungi, catalyzing the deamination of adenosine to inosine. By inhibiting this enzyme, **Ethirimol** disrupts the synthesis of purine nucleotides, which are essential building blocks for DNA and RNA. This ultimately hinders fungal growth and reproduction.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethirimol** is presented in the table below. This information is essential for the preparation of stock and spray solutions.

Property	Value
Chemical Name	5-butyl-2-(ethylamino)-6-methyl-4(1H)-pyrimidinone
CAS Number	23947-60-6
Molecular Formula	C ₁₁ H ₁₉ N ₃ O
Molecular Weight	209.29 g/mol
Appearance	White crystalline solid
Melting Point	159-160 °C
Water Solubility	253 mg/L (pH 5.2), 150 mg/L (pH 7.3), 153 mg/L (pH 9.3) at 20 °C[5]
Purity (Typical)	≥95% (Technical grade)[5]

Experimental Protocols

Objective: To prepare a concentrated stock solution of **Ethirimol** that can be diluted to various working concentrations for experiments.

Materials:

- **Ethirimol** (Technical grade, ≥95% purity)
- Solvent (e.g., Acetone or Dimethylformamide - DMF, due to moderate water solubility)
- Sterile distilled water
- Magnetic stirrer and stir bar
- Volumetric flasks (e.g., 50 mL, 100 mL)

- Analytical balance
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Calculate the required mass of **Ethirimol**. For a 10,000 ppm (10 mg/mL) stock solution in a 50 mL volumetric flask, you will need:
 - $10 \text{ mg/mL} \times 50 \text{ mL} = 500 \text{ mg}$ of **Ethirimol**.
- Weigh the **Ethirimol**. Accurately weigh 500 mg of **Ethirimol** powder using an analytical balance.
- Dissolve the **Ethirimol**. Transfer the weighed **Ethirimol** to the 50 mL volumetric flask. Add a small volume of the chosen solvent (e.g., 5-10 mL of acetone or DMF) to dissolve the powder completely. Swirl gently to mix.
- Bring to volume. Once the **Ethirimol** is fully dissolved, add sterile distilled water to the flask, bringing the total volume up to the 50 mL mark.
- Mix thoroughly. Cap the flask and invert it several times to ensure the solution is homogeneous. A magnetic stirrer can also be used for a short duration.
- Storage. Store the stock solution in a clearly labeled, sealed container in a cool, dark place (e.g., at 4°C). The stability of the stock solution should be determined, but it is recommended to prepare fresh solutions for critical experiments.

Objective: To prepare a diluted **Ethirimol** spray solution for application to plants.

Materials:

- **Ethirimol** stock solution (e.g., 10,000 ppm)
- Sterile distilled water
- Adjuvant/surfactant (e.g., Tween® 20 or similar non-ionic surfactant)

- Graduated cylinders or pipettes
- Spray bottles or a research-grade sprayer
- PPE

Procedure:

- Determine the final spray concentration. The required concentration will depend on the specific research objectives and the plant species being tested. Based on field application rates of other fungicides for powdery mildew control, a starting range of 50-500 ppm could be tested.[6]
- Calculate the volume of stock solution needed. Use the formula $V_1C_1 = V_2C_2$:
 - V_1 = Volume of stock solution needed
 - C_1 = Concentration of stock solution (e.g., 10,000 ppm)
 - V_2 = Final volume of spray solution desired (e.g., 100 mL)
 - C_2 = Final concentration of spray solution (e.g., 100 ppm)
 - $V_1 = (100 \text{ mL} * 100 \text{ ppm}) / 10,000 \text{ ppm} = 1 \text{ mL}$
- Add an adjuvant. To improve the wetting and spreading of the spray solution on the leaf surface, add a non-ionic surfactant. A typical concentration is 0.01% to 0.1% (v/v). For 100 mL of spray solution, this would be 10 to 100 μL of Tween® 20.
- Prepare the spray solution. In a clean container, add the calculated volume of the **Ethirimol** stock solution (1 mL) and the adjuvant. Then, add sterile distilled water to reach the final desired volume (100 mL). Mix thoroughly.
- Application. Apply the solution to the plant foliage using a fine mist sprayer, ensuring even coverage of both the upper and lower leaf surfaces. A control group of plants should be sprayed with a solution containing only water and the adjuvant.

Quantitative Data Presentation

Ethirimol Concentration (ppm)	Disease Severity (%)	Disease Incidence (%)	Plant Phytotoxicity Rating (0-5)
0 (Control)	85 ± 5	100	0
50	60 ± 7	90 ± 5	0
100	35 ± 4	70 ± 6	0
250	15 ± 3	40 ± 5	1
500	5 ± 2	15 ± 3	2

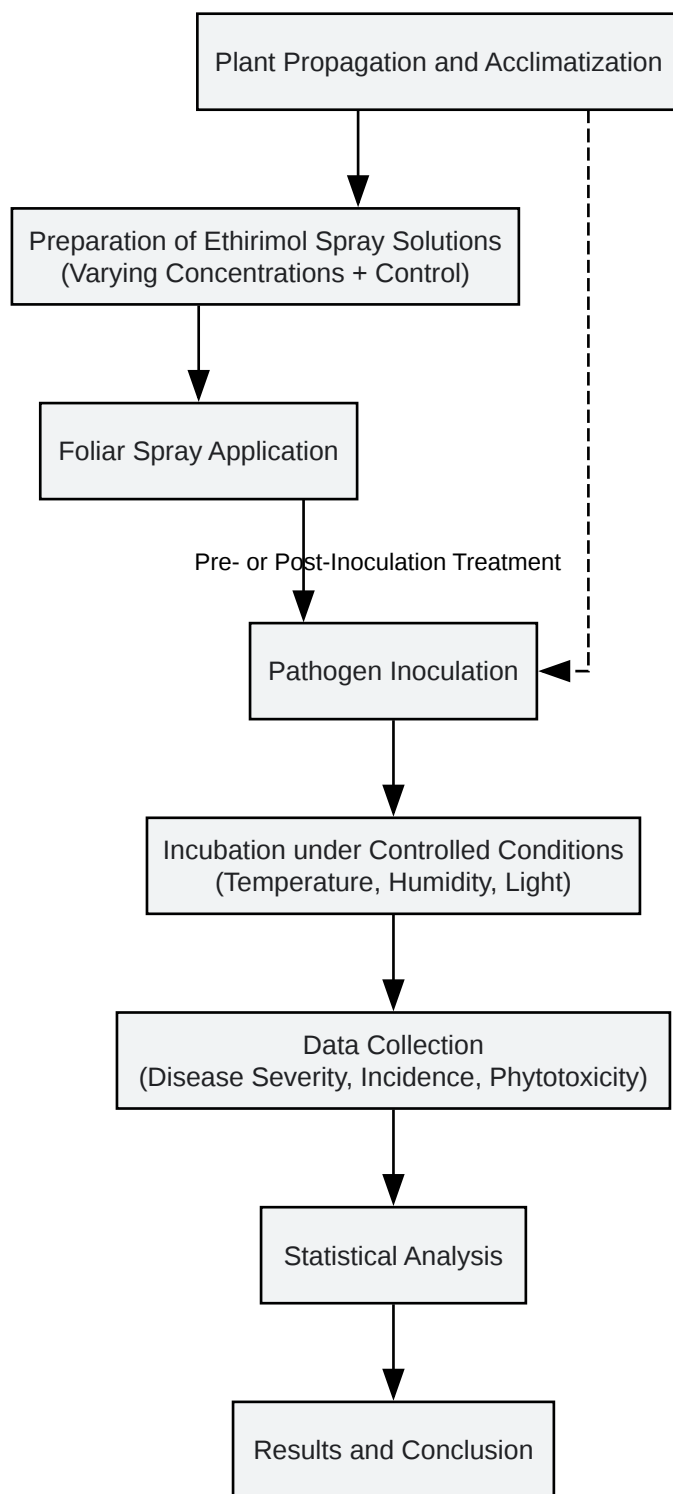
Visualization of Signaling Pathway and Experimental Workflow

The diagram illustrates the metabolic pathway of Adenosine. Adenosine (white box) is converted to Inosine (white box) by the enzyme Adenosine Deaminase (blue hexagon). This step is inhibited by Ethanol (red oval), as indicated by a red line and the label 'Inhibition'. The conversion of Adenosine to Inosine is labeled 'Product'. Inosine is then converted to Hypoxanthine (white box), which is further converted to Inosine Monophosphate (IMP) (orange box). IMP is then converted to Adenosine Monophosphate (AMP) (orange box) and Guanosine Monophosphate (GMP) (orange box). AMP and GMP are both used for DNA/RNA Synthesis (green oval). Guanosine (white box) is also converted to GMP. The entire pathway is labeled 'Substrate' at the top.

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Fungal purine salvage pathway and **Ethirimol**'s inhibitory action.

The diagram below outlines a typical experimental workflow for evaluating the efficacy of **Ethirimol** foliar spray against a plant pathogen in a controlled environment.



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Workflow for assessing **Ethirimol**'s efficacy in a research setting.

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References

- 1. Ethirimol | Fungicide for Agricultural Research [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Autoimmune Dysregulation and Purine Metabolism in Adenosine Deaminase Deficiency - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Etirimol The Trusted Medicine for Effective Powdery Mildew Treatment CAS No. 23947-60-6 [m.agriculture-pesticides.com]
- 6. Effects of synthetic and environmentally friendly fungicides on powdery mildew management and the phyllosphere microbiome of cucumber - PMC [pmc.ncbi.nlm.nih.gov]
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